

Application Notes and Protocols for Red Pigment Applications in Textile Dyeing Research

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Compound of Interest

Compound Name: Red 15

Cat. No.: B1170414

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These application notes provide detailed information and experimental protocols for the use of red pigments in textile dyeing research, with a focus on applications that may be associated with the designation "**Red 15**". Due to the varied nature of substances referred to as "**Red 15**," this document addresses two primary methodologies: Azoic dyeing to generate an insoluble red pigment in situ on the fiber, and conventional pigment dyeing using a pre-synthesized red pigment.

Section 1: Azoic Dyeing for In-Situ Red Pigment Formation

Azoic dyeing is a technique used for cellulosic fibers like cotton, where an insoluble azo pigment is formed directly within the fiber. This is a two-step process involving the application of a Naphthol AS compound (the coupling component) followed by treatment with a diazotized fast color base or salt (the diazo component).^[1] This method can produce vibrant red shades with excellent wash and rub fastness.^[1] Naphthol AS-D and Naphthol AS-OL are examples of precursors used to generate red pigments.^{[1][2]}

A summary of the properties of a typical Naphthol coupling component used to produce red shades is presented below.

Parameter	Specification
Chemical Name	3-Hydroxy-N-(2-methylphenyl)-2-naphthamide (Naphthol AS-D)
CAS Number	135-61-5
Molecular Formula	C ₁₈ H ₁₅ NO ₂
Appearance	Beige to light brown powder
Solubility	Insoluble in water; Soluble in alkaline solutions
Purity	≥ 97%
Melting Point	Approx. 195 - 197 °C

Source:[1]

This protocol outlines the general procedure for dyeing cotton fabric using a Naphthol AS component and a fast red base to generate an insoluble red azo pigment.

Materials and Equipment:

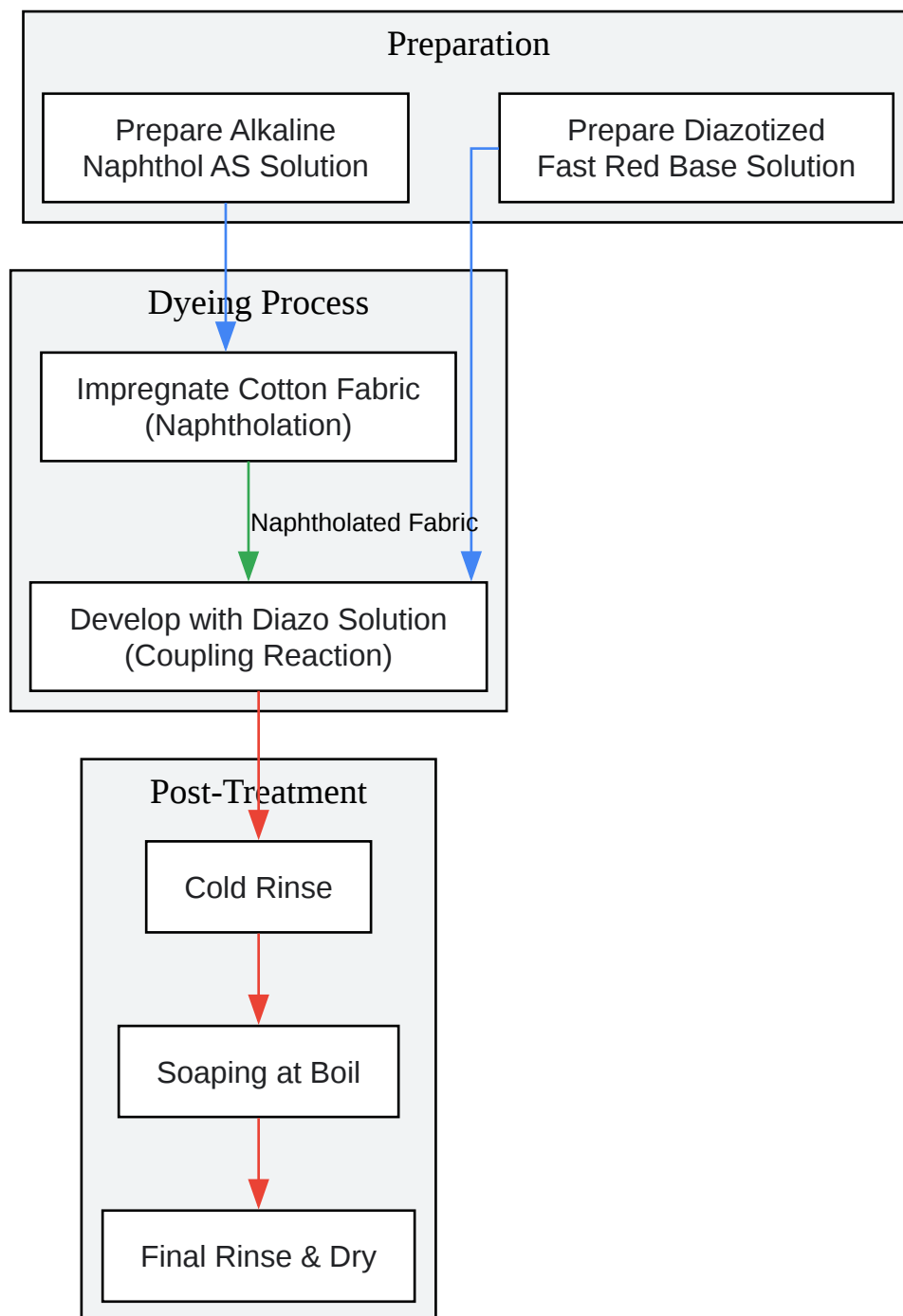
- Scoured and bleached cotton fabric
- Naphthol AS-D (or similar Naphthol AS derivative)
- Sodium hydroxide (NaOH)
- Fast Red B Base (or other suitable diazo component)
- Sodium nitrite (NaNO₂)
- Hydrochloric acid (HCl)
- Sodium chloride (NaCl)
- Beakers, graduated cylinders, and pipettes
- Heating and stirring plate

- Dyeing bath or padding machine
- Analytical balance
- pH meter

Protocol Steps:

- Preparation of Naphthol Solution (Naphtholation):
 - Prepare an alkaline solution by dissolving Naphthol AS-D in a dilute sodium hydroxide solution. The exact concentrations will depend on the desired shade depth.
 - Impregnate the cotton fabric with the Naphthol solution. This can be done by padding or exhaustion dyeing.
 - Ensure even impregnation of the fabric.
- Preparation of Diazo Solution:
 - In a separate container, dissolve the Fast Red B Base in water.
 - Diazotize the base by adding a solution of sodium nitrite, followed by the slow addition of hydrochloric acid at a low temperature (0-5°C) to form the diazonium salt.
- Coupling (Development):
 - Treat the naphtholated fabric with the freshly prepared diazo solution.
 - The coupling reaction occurs rapidly, forming the insoluble red azo pigment within the cotton fibers.^[1]
 - The development bath may also contain sodium chloride to enhance dye uptake.
- After-treatment:
 - Thoroughly rinse the dyed fabric in cold water to remove any unreacted chemicals.

- Soap the fabric at a boil with a non-ionic detergent to remove surface pigment and improve fastness properties.
- Rinse again and dry.



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Workflow for Azoic Dyeing

Section 2: Pigment Dyeing with "Pigment Red 15"

Pigment dyeing involves the application of insoluble pigments to the textile surface, which are then fixed using a binder.^[3] This method is distinct from dyeing with soluble dyes as there is no chemical reaction between the pigment and the fiber.^[3] The pigment is held on the fabric surface by the binder, forming a thin, invisible coating.^[3] This technique can be used on a wide variety of fibers, including cotton and blends.

The properties of pigments can vary, but a representative example is summarized below.

Parameter	Specification
Form	Powder
Purity	~98%
Density	1.6 g/cm ³
Melting Point	292 °C
pH Value	6 - 8
Heat Resistance	180 - 200 °C

Sources:^[4]^[5]

This protocol provides a general methodology for dyeing cotton fabric with a red pigment.

Materials and Equipment:

- Pre-treated cotton fabric (5g sample)
- Pigment Red (e.g., 2 g/L)
- Binder (e.g., 5 g/L)
- Leveling agent (e.g., 1 g/L)
- Sequestering agent (e.g., 1 g/L)

- Wetting agent (e.g., 1 g/L)
- Acetic Acid (to adjust pH)
- Beakers, graduated cylinders, and pipettes
- Laboratory dyeing machine or water bath with stirrer
- Digital balance
- Drying oven or stenter for curing

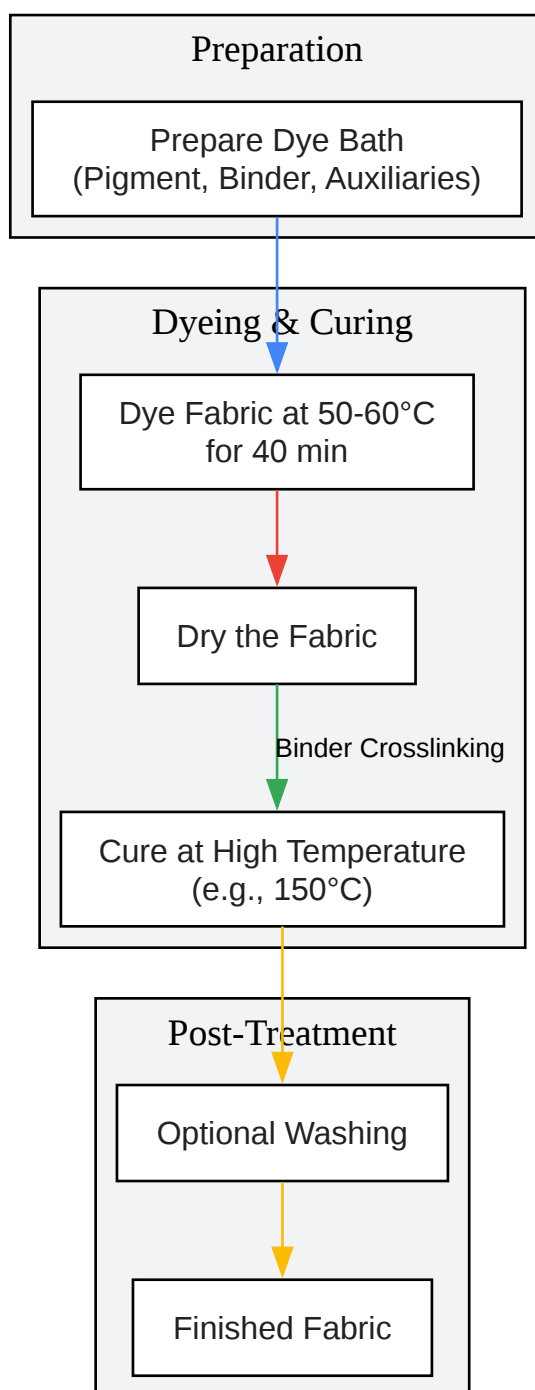
Protocol Steps:

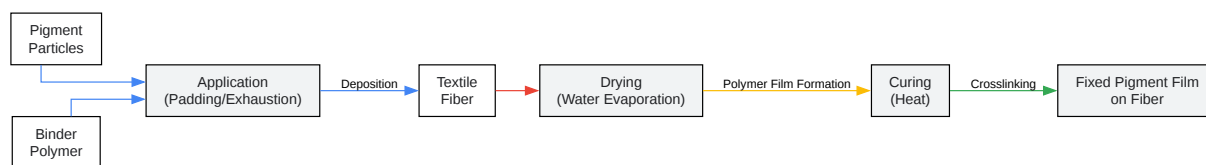
- Dye Bath Preparation:
 - In a beaker, prepare the dye bath according to the recipe. The material-to-liquor ratio (M:L) is typically 1:10.[3]
 - First, add the required amount of water.
 - Add the wetting agent, sequestering agent, and leveling agent and stir until dissolved.
 - Disperse the red pigment in the solution.
 - Add the binder and stir thoroughly.
 - Adjust the pH of the bath with acetic acid if necessary.
- Dyeing Process:
 - Immerse the 5g cotton fabric sample in the prepared dye bath.
 - Raise the temperature of the bath to 50-60°C.[3]
 - Run the dyeing process for 40 minutes at this temperature with continuous agitation to ensure even application.[3]
- Curing and After-treatment:

- After dyeing, remove the fabric and squeeze out the excess liquor.
- Dry the fabric at a moderate temperature (e.g., 80-100°C).
- Cure the dried fabric at a higher temperature (e.g., 150°C for 5 minutes) to crosslink the binder and fix the pigment onto the fabric. The curing time and temperature will depend on the binder used.
- The fabric can be washed to remove any unfixed pigment and auxiliaries.[\[3\]](#)

Parameter	Value
Fabric Weight	5 gm
Material to Liquor Ratio (M:L)	1:10
Pigment Concentration	2 g/L
Binder Concentration	5 g/L
Auxiliaries Concentration	1 g/L each (Leveling, Sequestering, Wetting)
Dyeing Temperature	50-60 °C
Dyeing Time	40 minutes

Source:[\[3\]](#)





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- To cite this document: BenchChem. [Application Notes and Protocols for Red Pigment Applications in Textile Dyeing Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1170414#red-15-applications-in-textile-dyeing-research]

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